

Physical and chemical properties of Lycodoline

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Compound of Interest		
Compound Name:	Lycodoline	
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Lycodoline: A Comprehensive Technical Guide Introduction

Lycodoline is a tetracyclic quinolizidine alkaloid belonging to the diverse family of Lycopodium alkaloids. These natural products, isolated from various club moss species (Lycopodium sp.), have garnered significant attention from the scientific community due to their complex molecular architectures and promising biological activities. **Lycodoline**, in particular, serves as a key structural motif and a synthetic precursor to other biologically significant alkaloids. This guide provides an in-depth overview of the physical, chemical, and biological properties of **Lycodoline**, intended for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Lycodoline** are summarized in the table below. These properties are crucial for its isolation, characterization, and application in synthetic chemistry and pharmacological studies.



Property	Value	Reference(s)
Molecular Formula	C16H25NO2	[1][2][3]
Molecular Weight	263.38 g/mol	[2][3]
Appearance	Colorless crystal	[4]
Melting Point	180-181 °C	[2]
Boiling Point	412.7 ± 45.0 °C (Predicted)	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][5]
рКа	15.24 ± 0.40 (Predicted)	[2]

Spectral Data

Spectroscopic analysis is fundamental to the structural elucidation and characterization of **Lycodoline**.



Technique	Key Observations	Reference(s)
Infrared (IR) Spectroscopy	The infrared spectrum of lycodoline, measured in dilute carbon tetrachloride, shows a concentration-independent band at 3545 cm ⁻¹ , which is indicative of an intramolecularly hydrogenbonded hydroxyl group. The carbonyl group gives rise to absorption at 1712 and 1708 cm ⁻¹ .	[1]
Mass Spectrometry (MS)	High-resolution mass spectrometry (HRMS) confirms the molecular formula C ₁₆ H ₂₅ NO ₂ . The fragmentation pattern is a key feature for its identification and structural analysis.	
Nuclear Magnetic Resonance (NMR)	While a complete data table is best sourced from dedicated chemical databases, ¹ H NMR spectra show a characteristic doublet for the methyl group at approximately 0.84 ppm. ¹³ C NMR and DEPT spectra have been used to identify all 16 carbon resonances, including a carbonyl carbon at around 210.5 ppm.	[6]

Experimental Protocols Isolation from Natural Sources







Lycodoline can be isolated from the whole plants of Lycopodium species, such as Lycopodium japonicum. A general protocol involves the following steps:

- Extraction: The air-dried and powdered plant material is extracted with a suitable solvent, typically methanol, to obtain a crude extract.
- Acid-Base Partitioning: The crude extract is subjected to acid-base partitioning to separate
 the alkaloids from other plant constituents. The extract is dissolved in an acidic solution (e.g.,
 5% HCl) and then washed with an organic solvent (e.g., ethyl acetate) to remove neutral and
 acidic compounds. The aqueous layer is then basified (e.g., with NH₄OH) and extracted with
 an organic solvent (e.g., chloroform) to yield the crude alkaloid fraction.
- Chromatographic Purification: The crude alkaloid fraction is subjected to column chromatography on silica gel. Elution with a gradient of chloroform and methanol (e.g., 9:1) allows for the separation of the individual alkaloids. Fractions containing Lycodoline are identified by thin-layer chromatography (TLC) and combined.
- Crystallization: The purified Lycodoline is obtained as colorless crystals by recrystallization from a suitable solvent such as methanol.



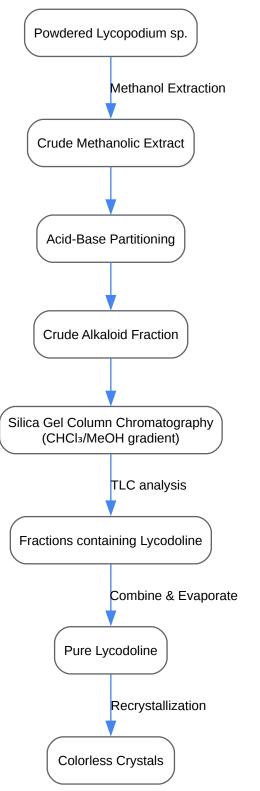


Figure 1: Isolation Workflow for Lycodoline

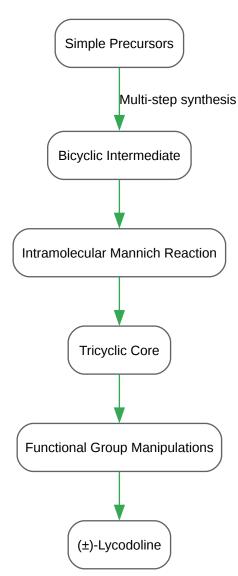


Figure 2: Synthetic Strategy for Lycodoline



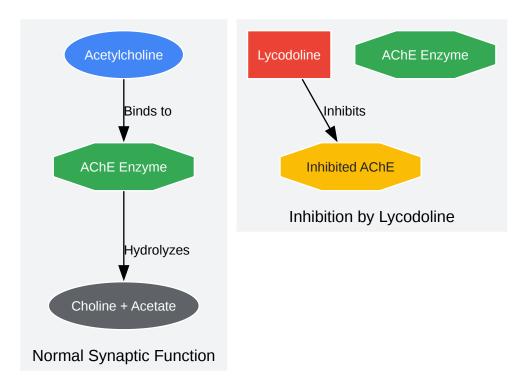


Figure 3: Mechanism of Acetylcholinesterase Inhibition



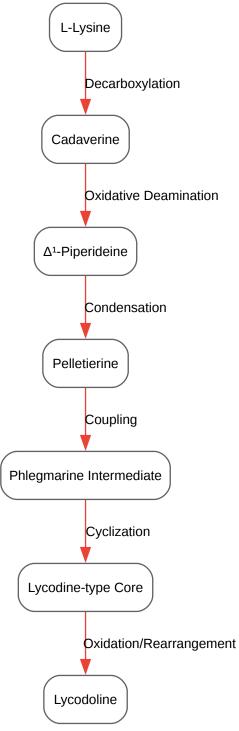


Figure 4: Proposed Biogenetic Pathway of Lycodoline

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